cis-6-Nonenyl Acetate melon fly pheromone identification

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Compound of Interest

Compound Name:	*cis-6-Nonenyl Acetate*
CAS No.:	*76238-22-7*
Cat. No.:	*B1587849*

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Technical Guide: Identification & Characterization of **cis-6-Nonenyl Acetate** in Bactrocera cucurbitae Chemical Ecology

Executive Summary

This technical guide details the isolation, structural elucidation, and synthesis of (Z)-6-nonenyl acetate (**cis-6-nonenyl acetate**). While historically, the male sex pheromone complex of the Melon Fly (Bactrocera cucurbitae) is defined by amides and spiroacetals (e.g., 2,8-dimethyl-1,7-dioxaspiro[5.5]undecane), **cis-6-nonenyl acetate** represents a critical class of bioactive kairomones. These compounds, emitted by cucurbit hosts (melons, cucumbers), act as potent attractants for female flies seeking oviposition sites.

This document corrects common misconceptions by distinguishing between endogenous pheromones (fly-produced) and exogenous kairomones (host-produced), providing a rigorous workflow for identifying the latter to enhance "attract-and-kill" formulations.

Part 1: Biological Context & Sampling Strategy

The Pheromone vs. Kairomone Distinction

Research often conflates sex pheromones with host attractants. For B. cucurbitae:

- Sex Pheromone (Male-produced): Released from the rectal gland to attract females. Components include N-3-methylbutyl acetamide and tetramethylpyrazine.
- Kairomone (Host-produced):**cis-6-Nonenyl acetate** is a "Green Leaf Volatile" (GLV) characteristic of Cucurbitaceae. It triggers strong Electroantennogram (EAG) responses in sexually mature females.

Sampling Methodology: Dynamic Headspace Aeration (DHA)

To isolate this volatile without thermal degradation, solvent extraction is inferior. DHA is the standard.

Protocol:

- Chamber: Enclose Cucumis melo (Muskmelon) fruit or foliage in a silanized glass aeration chamber.
- Airflow: Push purified air (charcoal-filtered) at 500 mL/min over the biomass.
- Adsorbent: Pull effluent air through a trap containing 200 mg of Porapak Q or Super Q (80/100 mesh).
- Elution: After 24 hours, elute the trap with 200 µL of high-purity dichloromethane (CH_2Cl_2).
- Internal Standard: Spike with 100 ng of nonyl acetate (saturated analog) for quantification.

Part 2: Analytical Identification (GC-MS & Micro-Derivatization)

Identification requires determining the carbon chain, functional group, and the precise geometry (cis vs trans) and position of the double bond.

Gas Chromatography-Mass Spectrometry (GC-MS)

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Analyze the eluate on a non-polar column (DB-5ms) and a polar column (DB-Wax).

Diagnostic Mass Spectrum for **cis-6-Nonenyl Acetate**:

- Molecular Ion (M+):m/z 184 (often weak or absent).
- Diagnostic Loss:m/z 124 (M+ - 60, loss of acetic acid).
- Base Peak:m/z 67 ($C_5H_7^+$) or m/z 82 (cyclohexene rearrangement characteristic of alkenyl acetates).
- Retention Index (KI): ~1350 on DB-5; ~1680 on DB-Wax.

Double Bond Localization: DMDS Derivatization

Mass spectra of alkenyl acetates often fail to distinguish double bond positions due to isomer migration. Dimethyl Disulfide (DMDS) derivatization "locks" the bond.

Protocol:

- Mix 50 µL extract with 50 µL DMDS and 5 µL Iodine solution (60 mg/mL in diethyl ether).
- Incubate at 40°C for 4 hours.
- Quench with 5% aqueous $Na_2S_2O_3$.
- Extract with hexane and analyze via GC-MS.

Interpretation: The DMDS adds across the double bond. Fragmentation occurs between the sulfur atoms.

- Precursor: 6-Nonenyl acetate.[1]
- Adduct: 6,7-bis(methylthio)nonyl acetate.
- Fragment A (Acetate end): $CH_3COO\text{-}(CH_2)_5\text{-}CH(SMe)^+$ → Mass = 219.
- Fragment B (Tail end): $CH_3\text{-}CH_2\text{-}CH(SMe)^+$ → Mass = 89.

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- Validation: The sum of fragments minus the sulfur groups confirms the chain length.

Part 3: Chemical Synthesis (Structural Confirmation)

To definitively prove the structure and geometry, we must synthesize the standard. The Wittig Reaction is chosen for its high Z-selectivity (cis) under "salt-free" conditions.

Retrosynthetic Logic

- Target: (Z)-6-Nonenyl Acetate.[1]
- Disconnection: C6=C7 double bond.
- Precursors: Propyltriphenylphosphonium bromide (C3 Ylide) + 6-Oxohexyl acetate (C6 Aldehyde).

Synthesis Protocol

Step 1: Preparation of the Ylide Suspend propyltriphenylphosphonium bromide (1 eq) in dry THF under Argon. Cool to -78°C. Add NaHMDS (Sodium bis(trimethylsilyl)amide) dropwise. The solution turns bright orange (ylide formation).

Step 2: Wittig Coupling Add 6-(tetrahydropyranyloxy)hexanal (protected aldehyde) slowly. Stir for 1 hour at -78°C, then warm to room temperature.

- Mechanism:[2][3] The betaine intermediate collapses to form the alkene and triphenylphosphine oxide.
- Selectivity: Under these conditions, the Z (cis) isomer is favored (>95%).

Step 3: Deprotection & Acetylation

- Deprotect the alcohol using PPTS in methanol.
- React the resulting (Z)-6-nonen-1-ol with Acetic Anhydride and Pyridine.
- Purify via silica gel chromatography.

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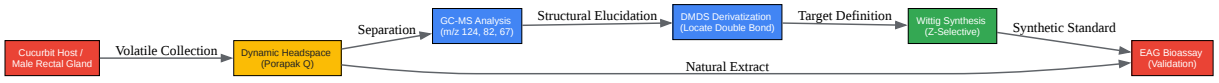
Step 4: NMR Validation

- ^{1}H NMR (500 MHz, $CDCl_3$): The olefinic protons (H-6, H-7) appear as a multiplet at δ 5.3–5.4 ppm.
- Coupling Constant: A J-value of ~11 Hz confirms the cis (Z) geometry (Trans would be ~15 Hz).

Part 4: Visualization of Workflows

Figure 1: Identification & Validation Workflow



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Caption: Integrated workflow for the isolation, chemical identification, and biological validation of **cis-6-nonenyl acetate**.

Figure 2: DMDS Fragmentation Mechanism

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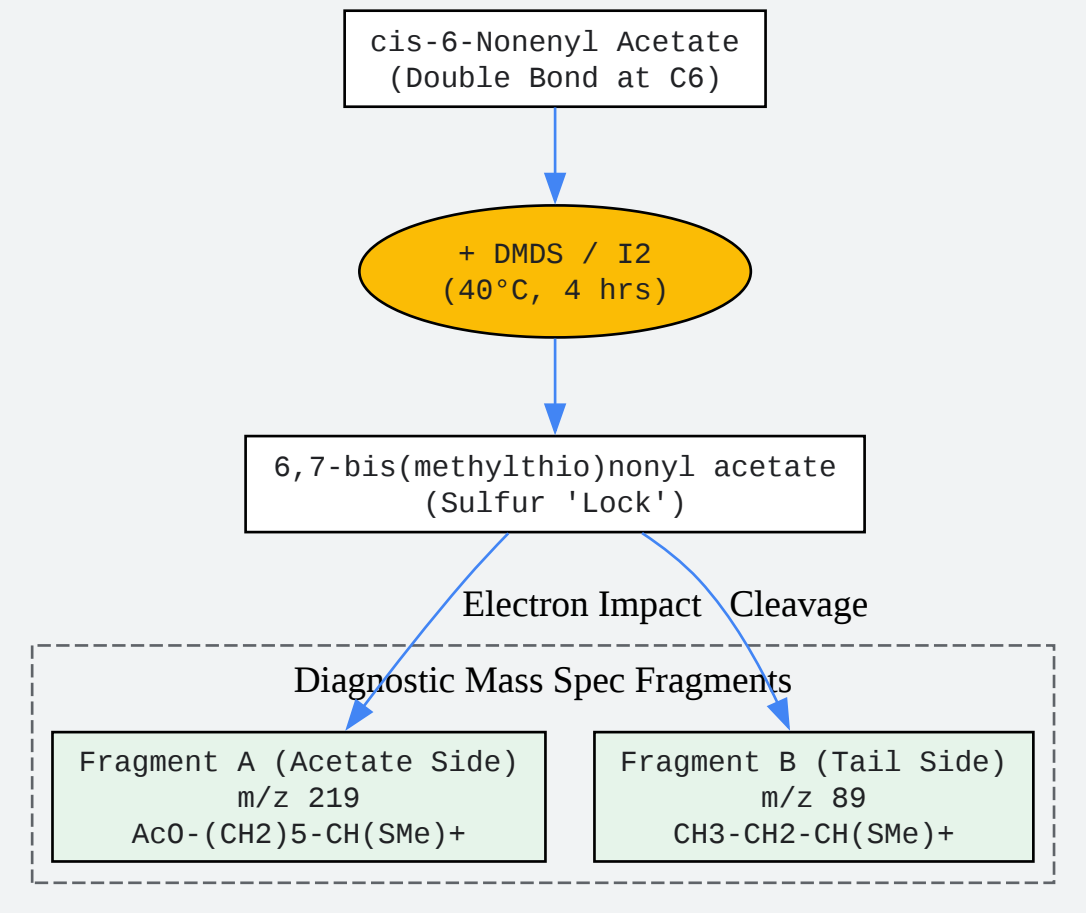

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Caption: Mass spectrometric cleavage of the DMDS adduct confirming the C6 position of the unsaturation.

Part 5: Biological Validation (EAG)

To confirm the identified compound is bioactive for B. cucurbitae:

- Preparation: Excise the antenna of a sexually mature female Melon Fly.
- Mounting: Mount between two glass capillary electrodes filled with Beadle-Ephrussi saline.
- Stimulus: Puff 10 µg of synthetic **cis-6-nonenyl acetate** (on filter paper) into a humidified air stream.
- Measurement: Record the depolarization amplitude (mV).

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- Control: Compare against a solvent blank (hexane) and a known standard (Cue-lure or Green Leaf Volatiles).
    - Expected Result: Significant depolarization (>1.5 mV) indicates functional olfactory receptors for this kairomone.

Summary Data Table: Physicochemical Properties

Property	Value / Characteristic	Relevance
IUPAC Name	(Z)-6-Nonen-1-yl acetate	Official nomenclature
CAS Number	76238-22-7	Registry identification
Formula	$C_{11}H_{20}O_2$	MW = 184.28 g/mol
Odor Profile	Waxy, Melon, Cucumber, Honeydew	Host mimicry (Kairomone)
Kovats Index (DB-5)	1345 - 1355	Non-polar retention
Kovats Index (DB-Wax)	1675 - 1685	Polar retention
Diagnostic Ions	67, 82, 96, 124	Mass Spec identification

References

- Baker, R., Herbert, R. H., & Lomer, R. A. (1982). Chemical composition of the rectal gland secretions of male Dacus cucurbitae, the melon fly. Experientia, 38, 232–233. Link
- Metcalf, R. L., et al. (1983). Structure-activity relationships of Dacus attractants. Environmental Entomology. (Foundational work on Melon Fly attraction).
- El-Sayed, A. M. (2023). The Pherobase: Database of Pheromones and Semiochemicals. **cis-6-Nonenyl acetate** entry.[3] Link
- Beroza, M., et al. (1960). New attractants for the Mediterranean fruit fly. Journal of Agricultural and Food Chemistry.
- Bedoukian Research. (2023). Technical Data Sheet: **cis-6-Nonenyl Acetate** (Flavor/Fragrance application and spectral data). Link

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Sources

- 1. (Z)-6-nonen-1-yl acetate, 76238-22-7 [thegoodscentscompany.com]
- 2. Identification of Male- and Female-Specific Olfaction Genes in Antennae of the Oriental Fruit Fly (Bactrocera dorsalis) | PLOS One [journals.plos.org]
- 3. (E,Z)-2,6-nonadien-1-ol, 28069-72-9 [thegoodscentscompany.com]
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